

# Technical Guide: Safety and Handling of N-(4-Hydroxyphenyl)-2-methoxyacetamide

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## Compound of Interest

Compound Name: S23757

Cat. No.: B1680389

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Disclaimer: The initial user request referenced "**S23757**." Subsequent research indicates this may be a typographical error and has been interpreted as the compound identified by CAS Number 723757-41-3. This document pertains to N-(4-Hydroxyphenyl)-2-methoxyacetamide. The information provided herein is based on publicly available data, which is limited. This guide should be used as a supplementary resource, and all laboratory work should be conducted in accordance with institutional and regulatory safety protocols.

## Chemical Identification

Identifier	Value
Chemical Name	N-(4-Hydroxyphenyl)-2-methoxyacetamide
CAS Number	723757-41-3[1]
Molecular Formula	C9H11NO3[1]
Molecular Weight	181.19 g/mol [1]
Synonyms	N-(4-hydroxyphenyl)-2-methoxyacetamide, RefChem:827697, MFCD05155980[1]
IUPAC Name	N-(4-hydroxyphenyl)-2-methoxyacetamide[1]

## Physical and Chemical Properties

The following data has been computationally predicted.

Property	Value	Source
XLogP3	0.4	PubChem[1]
Hydrogen Bond Donor Count	2	PubChem
Hydrogen Bond Acceptor Count	3	PubChem
Rotatable Bond Count	4	PubChem
Exact Mass	181.07389321 Da	PubChem[1]
Monoisotopic Mass	181.07389321 Da	PubChem[1]
Topological Polar Surface Area	58.6 Å <sup>2</sup>	PubChem[1]
Heavy Atom Count	13	PubChem
Formal Charge	0	PubChem
Complexity	164	PubChem[1]

## Safety and Hazard Information

Based on the Globally Harmonized System (GHS), N-(4-Hydroxyphenyl)-2-methoxyacetamide is classified with the following hazards.[1]

GHS Pictograms:



Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.[\[1\]](#)
- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Precautionary Statements (General Recommendations):

Category	Recommendations
Prevention	Obtain special instructions before use. Do not handle until all safety precautions have been read and understood. Wash face, hands, and any exposed skin thoroughly after handling. Wear protective gloves, protective clothing, eye protection, and face protection. Avoid breathing dust, fume, gas, mist, vapors, or spray. Use only outdoors or in a well-ventilated area.
Response	If swallowed: Immediately call a POISON CENTER or doctor/physician. Rinse mouth. If on skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse. If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. If inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.
Storage	Store in a well-ventilated place. Keep container tightly closed. Store locked up. A common recommendation is to store sealed in a dry, room temperature environment.
Disposal	Dispose of contents/container to an approved waste disposal plant.

## Experimental Protocols

A comprehensive search of publicly available scientific literature and chemical databases did not yield any specific experimental protocols for the synthesis, handling, or use of N-(4-Hydroxyphenyl)-2-methoxyacetamide. Researchers should develop and validate their own

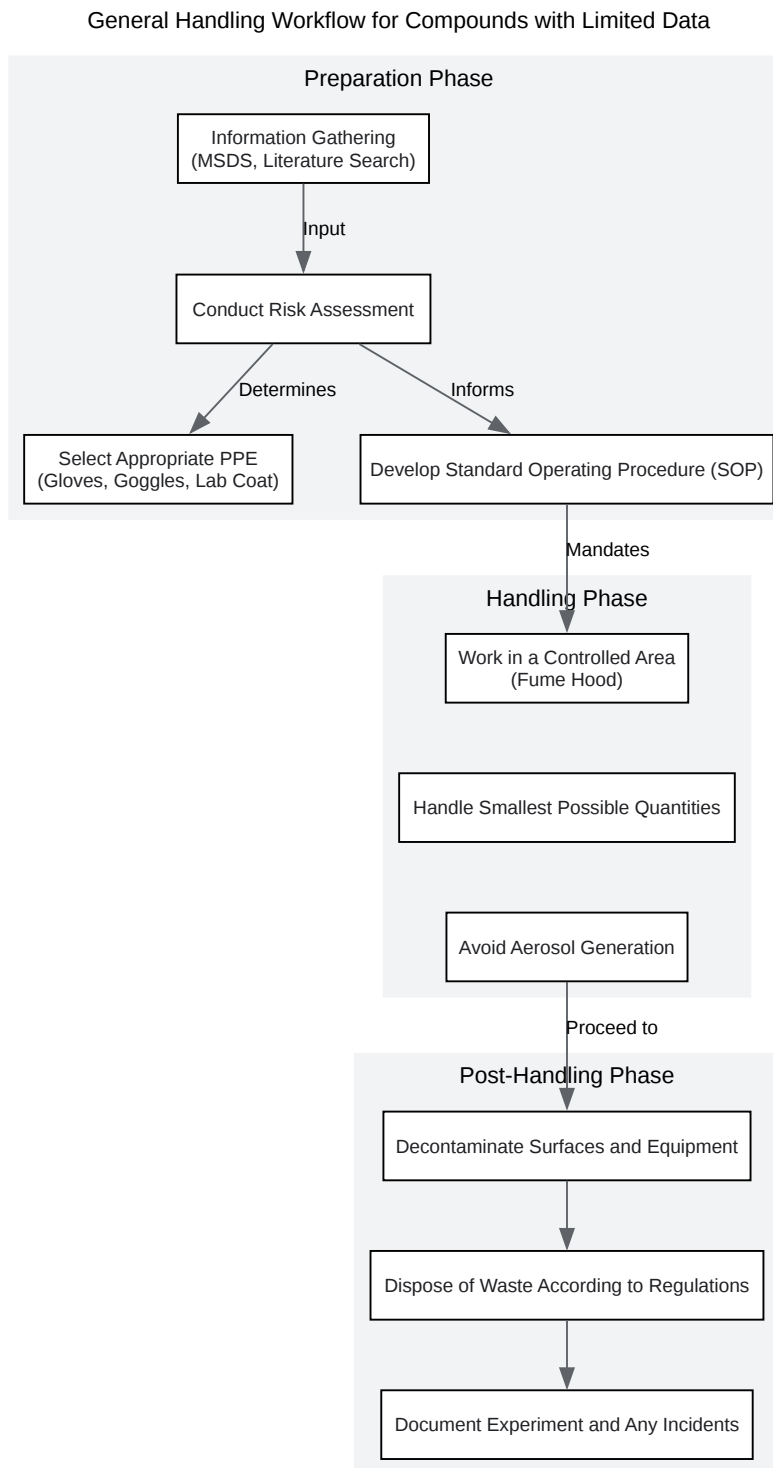
protocols based on the known hazards and physical properties of the compound, adhering to standard laboratory safety practices.

## Biological Activity and Signaling Pathways

There is no publicly available information regarding the biological activity, mechanism of action, or associated signaling pathways for N-(4-Hydroxyphenyl)-2-methoxyacetamide. Therefore, no diagrams for signaling pathways or experimental workflows can be provided at this time.

## Logical Workflow for Handling Unknown Compounds

For compounds with limited safety information, such as N-(4-Hydroxyphenyl)-2-methoxyacetamide, a cautious and systematic approach is mandatory. The following logical workflow is recommended.



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Caption: General workflow for safely handling chemical compounds with limited safety data.

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## References

- 1. N-(4-hydroxyphenyl)-2-methoxyacetamide | C<sub>9</sub>H<sub>11</sub>NO<sub>3</sub> | CID 836717 - PubChem [pubchem.ncbi.nlm.nih.gov]
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